

Solubility Profile of Fmoc-N-Me-Glu(OtBu)-OH: A Technical Guide

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Compound of Interest		
Compound Name:	Fmoc-N-Me-Glu(OtBu)-OH	
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This technical guide provides an in-depth overview of the solubility characteristics of **Fmoc-N-Me-Glu(OtBu)-OH**, a key building block in solid-phase peptide synthesis (SPPS). Understanding the solubility of this N-methylated and side-chain protected amino acid derivative is critical for optimizing peptide coupling reactions, ensuring high yields, and preventing aggregation during synthesis. This document presents available quantitative and qualitative solubility data, outlines a general experimental protocol for solubility determination, and illustrates the compound's role in the SPPS workflow.

Core Data Presentation: Solubility of Fmoc-N-Me-Glu(OtBu)-OH

The solubility of **Fmoc-N-Me-Glu(OtBu)-OH** has been evaluated in several common organic solvents used in peptide synthesis. The following table summarizes the available data, providing a comparative reference for solvent selection.



Solvent	Molar Mass (g/mol)	Concentrati on	Temperatur e	Method	Source
Dimethylform amide (DMF)	439.50	0.5 M (1 mmole in 2 mL)	Not Specified	"Clearly soluble"	[1]
Dimethyl sulfoxide (DMSO)	439.50	100 mg/mL (~227.5 mM)	Not Specified	Requires sonication	[2]

General Observations on Solubility:

Fmoc-protected amino acids, including **Fmoc-N-Me-Glu(OtBu)-OH**, are generally soluble in polar aprotic solvents, which are essential for successful Fmoc-based solid-phase peptide synthesis[3]. Solvents such as N,N-Dimethylformamide (DMF), N-methyl-2-pyrrolidone (NMP), and Dichloromethane (DCM) are widely used due to their ability to dissolve the protected amino acids and swell the solid support resin[4][5]. While specific quantitative data for **Fmoc-N-Me-Glu(OtBu)-OH** in NMP and DCM is not readily available in the literature, its structural similarity to other Fmoc-amino acids suggests good solubility in these solvents. It is also noted that hygroscopic DMSO can significantly impact the solubility of the product[2].

Experimental Protocols General Protocol for Determining Solubility

While a specific, detailed experimental protocol for the quantitative determination of **Fmoc-N-Me-Glu(OtBu)-OH** solubility is not extensively published, a standard laboratory method such as the saturation shake-flask method can be employed.

Objective: To determine the saturation solubility of **Fmoc-N-Me-Glu(OtBu)-OH** in a given solvent at a specific temperature.

Materials:

- Fmoc-N-Me-Glu(OtBu)-OH
- Selected solvents (e.g., DMF, DMSO, NMP, DCM, Acetonitrile, Tetrahydrofuran)



- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

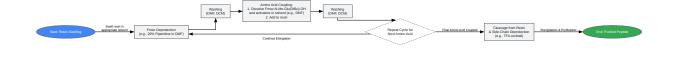
Procedure:

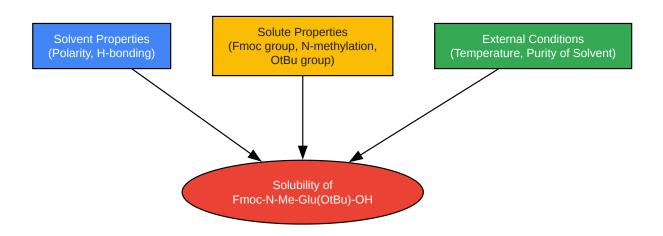
- Sample Preparation: Add an excess amount of Fmoc-N-Me-Glu(OtBu)-OH to a series of vials, each containing a known volume of a different solvent. The excess solid should be clearly visible.
- Equilibration: Tightly cap the vials and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Dilution: Carefully withdraw a known volume of the supernatant (the saturated solution) and dilute it with a suitable solvent to a concentration within the linear range of the HPLC calibration curve.
- Quantification: Analyze the diluted samples by HPLC. The concentration of Fmoc-N-Me-Glu(OtBu)-OH in the saturated solution is determined by comparing the peak area to a pre-established calibration curve.
- Calculation: The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in mg/mL or mol/L.



Workflow for Fmoc-N-Me-Glu(OtBu)-OH in Solid-Phase Peptide Synthesis

The primary application of **Fmoc-N-Me-Glu(OtBu)-OH** is as a building block in SPPS. The following diagram illustrates the key steps where its solubility is crucial.





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